

Commercial Availability and Technical Guide for Forchlorfenuron-d5

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Compound of Interest

Compound Name: Forchlorfenuron-d5

Cat. No.: B590974

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For researchers, scientists, and professionals in drug development, this technical guide provides a comprehensive overview of the commercial availability, suppliers, and analytical methodologies related to **Forchlorfenuron-d5**. This deuterated analog of Forchlorfenuron serves as a critical internal standard for mass spectrometry-based quantitative analysis, ensuring accuracy and precision in experimental results.

Commercial Suppliers and Quantitative Data

Forchlorfenuron-d5 is commercially available from several specialized chemical suppliers. The following table summarizes the key quantitative data for the products offered by prominent vendors.

Supplier	Product Number	Isotopic Enrichment	Chemical Purity	Available Quantities
C/D/N Isotopes	D-7422	99 atom % D	-	10 mg, 50 mg
LGC Standards	CDN-D-7422	99 atom % D	min 98%	10 mg
Biorbyt	orb1403075	-	-	0.05mg, 0.25mg, 1mg

Note: Pricing information is subject to change and should be confirmed with the respective suppliers.

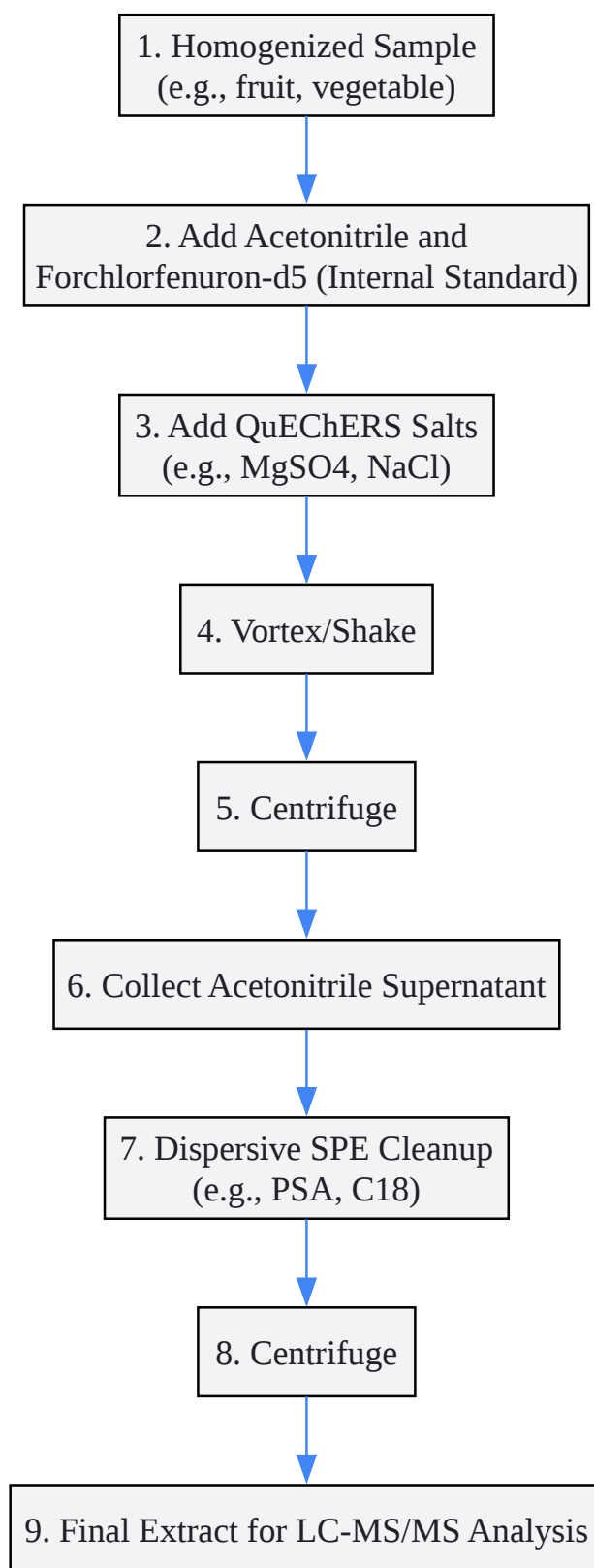
Experimental Protocols: Analytical Methodologies

While specific research protocols for **Forchlorfenuron-d5** are often application-dependent, its primary use is as an internal standard in analytical methods for the quantification of Forchlorfenuron. The following methodologies, originally developed for Forchlorfenuron, are directly applicable when using **Forchlorfenuron-d5** as an internal standard.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Extraction

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices.

Workflow for QuEChERS Extraction:



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Caption: QuEChERS sample preparation workflow.

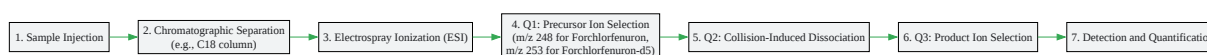
Methodology:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile and an appropriate amount of **Forchlorfenuron-d5** solution as the internal standard.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Vortex or shake vigorously for 1 minute.
- Centrifuge at ≥3000 rcf for 5 minutes.
- Transfer the upper acetonitrile layer to a clean tube.
- For cleanup, add dispersive solid-phase extraction (dSPE) sorbents (e.g., 150 mg primary secondary amine (PSA), 900 mg MgSO₄).
- Vortex for 30 seconds and centrifuge at ≥3000 rcf for 5 minutes.
- The resulting supernatant is ready for LC-MS/MS analysis.^[1]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

LC-MS/MS is the preferred analytical technique for the sensitive and selective quantification of Forchlorfenuron, utilizing **Forchlorfenuron-d5** as an internal standard.

LC-MS/MS Analytical Workflow:



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Caption: LC-MS/MS analytical workflow.

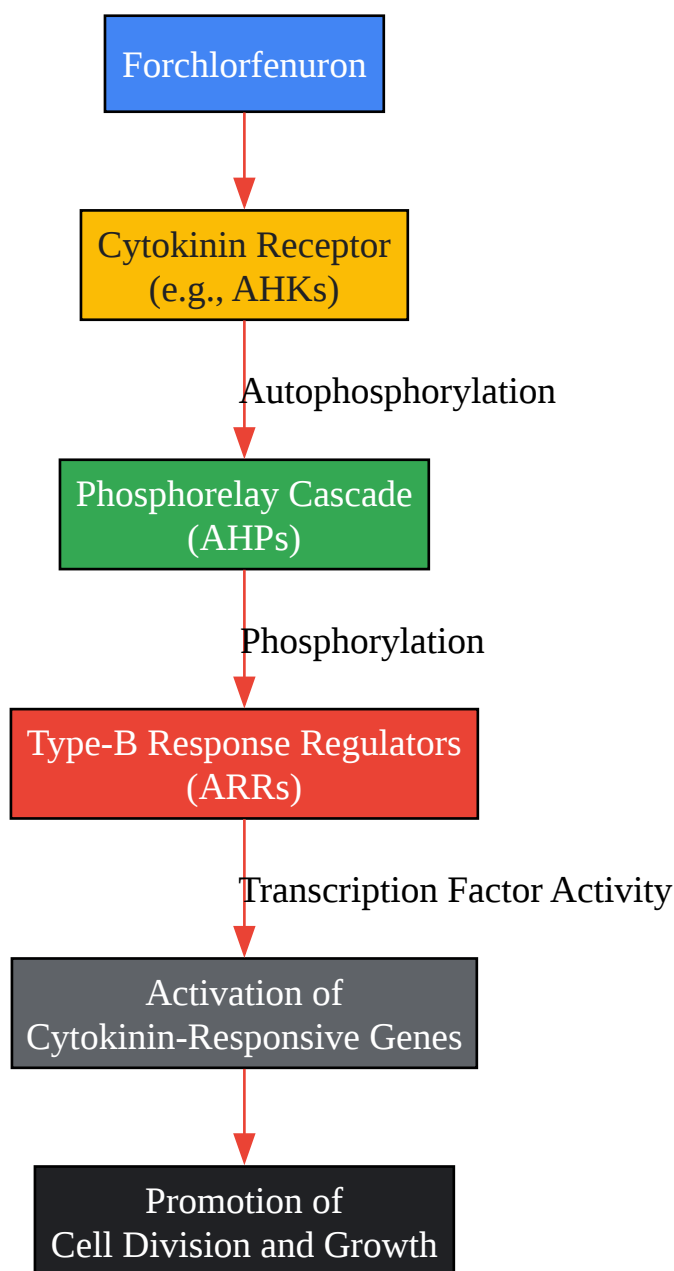
Typical LC-MS/MS Parameters:

Parameter	Value
LC Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid
Gradient	Gradient elution, optimized for separation
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Forchlorfenuron: e.g., 248 -> 129, 248 -> 155 Forchlorfenuron-d5: e.g., 253 -> 129, 253 -> 155 ^[1] ^[2]

Signaling and Mode of Action

Forchlorfenuron is a synthetic cytokinin, a class of plant growth regulators. While **Forchlorfenuron-d5** is primarily used as an analytical standard, understanding the biological role of the parent compound is crucial for researchers in plant science and agriculture. Cytokinins play a central role in the regulation of cell division and differentiation.

Simplified Cytokinin Signaling Pathway:



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Caption: Simplified cytokinin signaling pathway.

This guide provides a foundational understanding of the commercial landscape and analytical application of **Forchlorfenuron-d5**. Researchers are encouraged to consult the cited literature for more detailed experimental conditions and to adapt these methodologies to their specific research needs.

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References

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